

Reproducibility of Acoforestinine experimental results

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Compound of Interest

Compound Name: Acoforestinine

Cat. No.: B10818227

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It appears that "**Acoforestinine**" may be a misspelling of "Aconitine," a potent neurotoxin and cardiotoxin found in plants of the Aconitum genus, commonly known as wolfsbane or monkshood. This guide provides a comparative overview of the experimental data available for Aconitine, focusing on its reproducibility, associated signaling pathways, and experimental protocols. This information is intended for researchers, scientists, and drug development professionals.

Comparative Toxicity Data of Aconitine

Aconitine is a highly toxic compound, and its lethal dose has been determined in various animal models. The reproducibility of these toxicity studies is crucial for assessing its potential as a therapeutic agent or as a toxicological hazard. The following table summarizes the reported LD50 (median lethal dose) values for Aconitine.

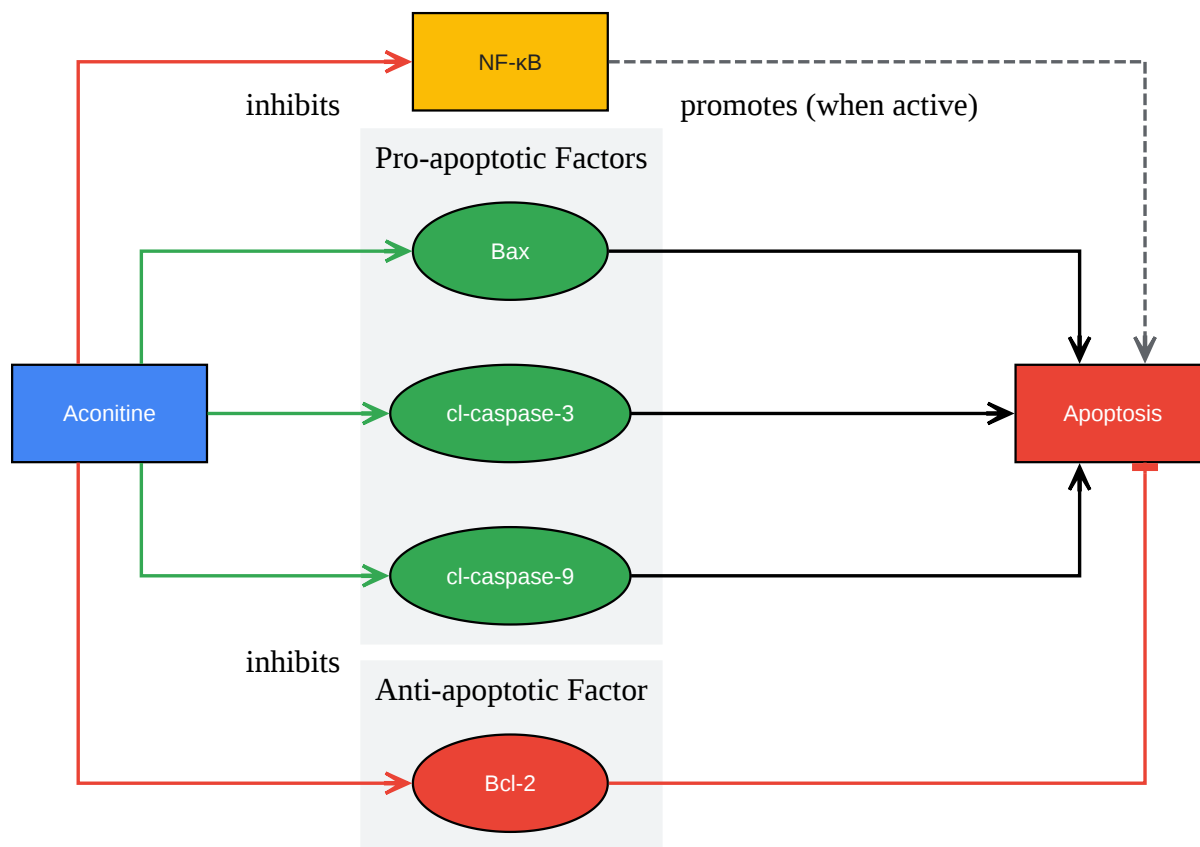
Species	Route of Administration	LD50 Value	Reference
Mice	Oral	1 mg/kg	[1]
Mice	Intravenous	0.100 mg/kg	[1]
Mice	Intraperitoneal	0.270 mg/kg	[1]
Mice	Subcutaneous	0.270 mg/kg	[1]
Rats	Intravenous	0.064 mg/kg	[1]
Humans	Oral (Lowest Published Lethal Dose)	28 µg/kg	

Signaling Pathways Modulated by Aconitine

Aconitine exerts its effects by modulating several key signaling pathways, primarily through its interaction with voltage-gated sodium ion channels. This interaction leads to a persistent activation of these channels, causing continuous cell depolarization. The downstream effects involve multiple signaling cascades, including the NF-κB and p38 MAPK pathways, which are implicated in apoptosis and cellular stress responses.

Aconitine-Induced NF-κB Signaling Pathway in Pancreatic Cancer

In human pancreatic cancer cells, aconitine has been shown to induce apoptosis by inhibiting the NF-κB signaling pathway. This leads to an upregulation of pro-apoptotic proteins and a downregulation of anti-apoptotic proteins.

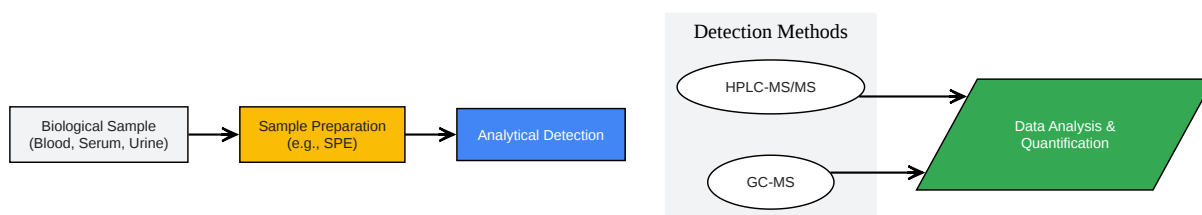
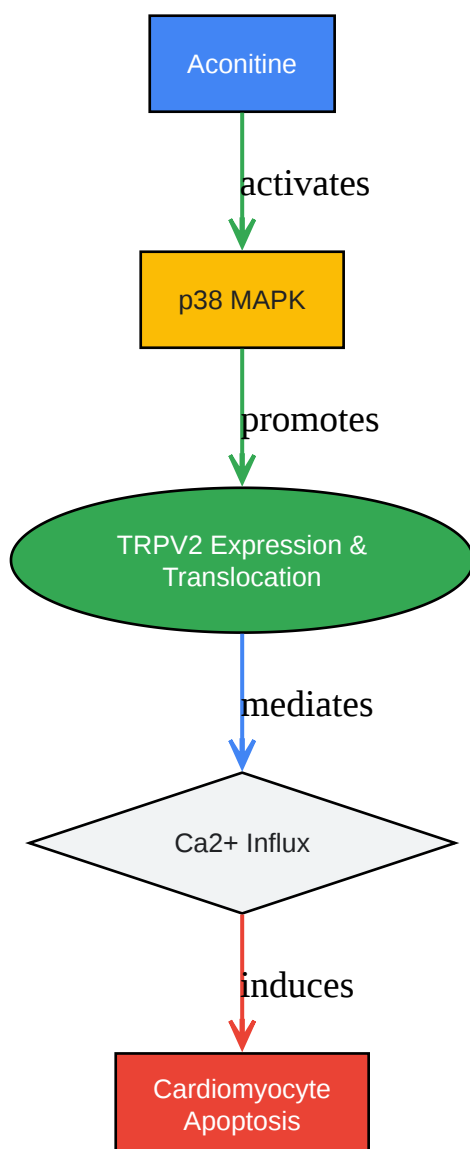


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Caption: Aconitine-induced apoptosis via NF-κB pathway inhibition.

Aconitine-Induced p38 MAPK Signaling and Cardiomyocyte Apoptosis

Aconitine can induce apoptosis in cardiomyocytes by activating the p38 MAPK signaling pathway, which in turn promotes the expression and plasma membrane translocation of TRPV2, a calcium channel. This leads to intracellular calcium overload and subsequent cell death.



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References

- 1. Aconitine - Wikipedia [en.wikipedia.org]
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